

4-Chloro-2,2-dimethylpentane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2,2-dimethylpentane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **4-chloro-2,2-dimethylpentane**, a halogenated alkane of interest in various chemical and pharmaceutical applications. This document outlines its key physical characteristics, provides generalized experimental protocols for their determination, and presents a visualization of a common reaction pathway.

Core Physical Properties

The physical properties of **4-chloro-2,2-dimethylpentane** are crucial for its handling, application, and the design of synthetic routes. A summary of its key physical data is presented in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₅ Cl
Molecular Weight	134.65 g/mol [1]
CAS Number	33429-72-0[1][2][3][4]
Boiling Point	133.2 °C at 760 mmHg[4]
Density	0.863 g/cm ³ [4]
Refractive Index	1.417[4]
Melting Point	Not experimentally determined (estimated for isomers)

Experimental Protocols

While specific experimental procedures for determining the physical properties of **4-chloro-2,2-dimethylpentane** are not readily available in the reviewed literature, the following are generalized protocols commonly used for characterizing liquid haloalkanes.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for its determination is through distillation.

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is filled to approximately two-thirds of its volume with **4-chloro-2,2-dimethylpentane**, and a few boiling chips are added to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises into the distillation head.
- **Temperature Reading:** The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head. The temperature is recorded

when it stabilizes, which indicates the boiling point of the substance at the given atmospheric pressure.

Density Measurement (Pycnometer Method)

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows for the precise measurement of the volume of a liquid.

- **Pycnometer Preparation:** The pycnometer is cleaned, dried, and weighed empty.
- **Filling:** The pycnometer is filled with **4-chloro-2,2-dimethylpentane**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

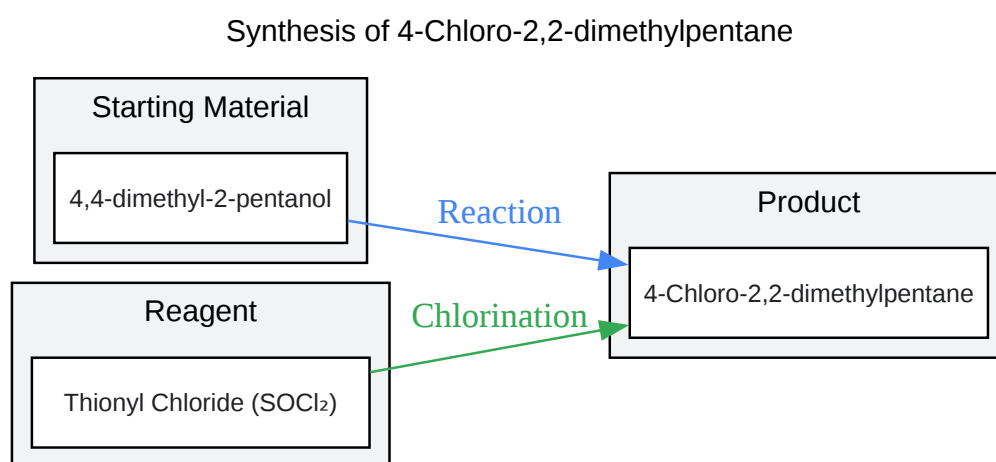
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **4-chloro-2,2-dimethylpentane** are placed on the prism of the refractometer.
- **Measurement:** The light source is adjusted, and the knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

Synthesis and Reactivity

Synthesis of 4-Chloro-2,2-dimethylpentane

A plausible laboratory synthesis of **4-chloro-2,2-dimethylpentane** involves the hydrochlorination of 2,2-dimethyl-4-penten-1-ol followed by deoxygenation, or more directly, from the corresponding alcohol, 4,4-dimethyl-2-pentanol, via nucleophilic substitution. A common method for converting a secondary alcohol to an alkyl chloride is by reaction with a chlorinating agent like thionyl chloride (SOCl_2) or hydrogen chloride (HCl).



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